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Topic: Challenges in Downloading Full-Text TRITA Articles

This support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing difficulties in accessing and downloading full-text **TRITA** articles from the KTH Royal Institute of Technology's DiVA portal.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses the most common issues encountered when trying to access full-text **TRITA** publications.

Q1: I found a record for a TRITA thesis in the DiVA portal, but there is no PDF to download. Why is the full text missing?

A1: While KTH policy mandates that **TRITA** series publications be published in full text in the DiVA portal, several factors can prevent this.[1] The most common reasons are:

 Embargo Period: The author or publisher may have requested a temporary embargo on the full-text publication to protect sensitive data or in preparation for commercial publication.
 These embargo periods can vary.



- Author Non-Compliance: The full text may not have been uploaded by the author, or required administrative steps, such as submitting a signed media agreement, may not have been completed.[2]
- Pre-Policy Publications: The article may predate the full-text publication mandate (decision V-2010-0482), making its digital availability inconsistent.[1]
- Technical Glitches: Occasionally, technical issues within the DiVA portal can prevent a file from displaying correctly. The portal has previously reported issues with permalinks (URN:NBN) that could affect access.[1][3]

Troubleshooting Steps:

- Check for an Embargo: Look for any notes in the DiVA record that indicate an embargo period. If a date is mentioned, you will need to wait until after that date for the full text to become available.
- Verify Publication Type: Access rules may differ between doctoral theses (TRITA-DLT), student theses (TRITA-MBT), and reports (TRITA-RPT).[1] Student theses, in particular, may be less consistently available.
- Use the KTH Interlibrary Loan Service: If the full text is not available and you are a KTH student or employee, you can request the article through the library's interlibrary loan service.
- Contact the KTH Library: For persistent issues or questions about a specific TRITA article, contact the KTH Library directly for assistance at biblioteket@kth.se.[2]

Q2: The DiVA portal shows a "Download PDF" link, but it appears to be broken or leads to an error page. What should I do?

A2: This can be caused by a temporary server issue or a problem with the publication's record. The DiVA portal has noted occasional operational issues with its permalinks, which can result in broken links.[1][3]



Troubleshooting Steps:

- Try an Alternative Browser: Sometimes browser-specific issues can interfere with downloads.
 Try accessing the link using a different web browser.
- Clear Your Browser Cache: Clear your browser's cache and cookies and try accessing the link again.
- Report the Broken Link: If the problem persists, report the issue to the KTH Library at biblioteket@kth.se.[2] Provide the full title and author of the article, and the TRITA number if possible.

Q3: How common is it for the full text of a TRITA thesis to be unavailable in DiVA?

A3: A 2018 analysis of the DiVA portal showed a notable gap between the total number of student theses registered and the number available in full text. This indicates that it is a recurring issue. While KTH policy aims for complete full-text availability, in practice, a significant number of publications may be missing the downloadable file.[1]

Data on Full-Text Availability in DiVA (2011-2017)

The following table summarizes data from a 2018 report, illustrating the discrepancy between the number of student theses registered in DiVA and those with available full-text downloads.



Year	Total Theses Submitted	Theses with Full- Text	Theses without Full-Text
2017	2287	2053	234
2016	2376	2182	194
2015	2601	2316	285
2014	2384	2050	334
2013	2356	2035	321
2012	2500	1873	627
2011	2282	1640	642

Standard Protocol for Accessing TRITA Articles

Follow this detailed procedure to systematically locate and download **TRITA** publications.

Methodology:

- Initial Search: Begin your search in the KTH Library's primary search service, Primo, or directly within the KTH publication database, DiVA. Use the TRITA number for the most precise results.
- Identify the Full-Text Link: Look for a prominent "Download" or "Open Access" link, which is typically located near the top of the record and often labeled with the PDF icon.
- Assess Availability:
 - If a link is present: Click the link to initiate the download.
 - If no link is present: Carefully read the publication details for any mention of an embargo period. The record may explicitly state "Full text not available".[4]
- Alternative Access (If Full Text is Unavailable):

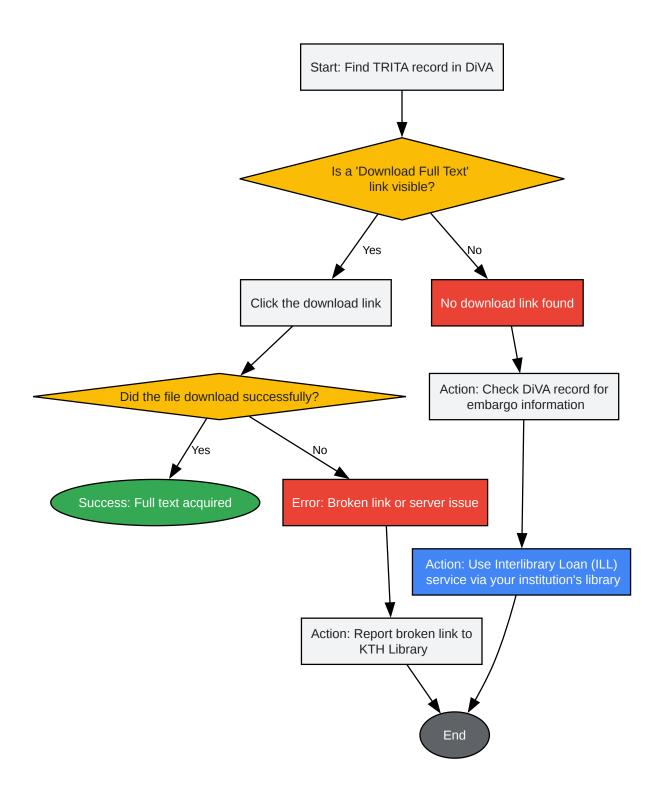


- For KTH Affiliates: If you are a student or employee at KTH, you are entitled to use the Interlibrary Loan (ILL) service to request a copy of the document. This can be done through the KTH Library website.
- For External Researchers: Contact your own institution's library to request the article via their interlibrary loan service.

Visual Troubleshooting Guides

The following diagrams illustrate the logical workflows for diagnosing and resolving download issues.

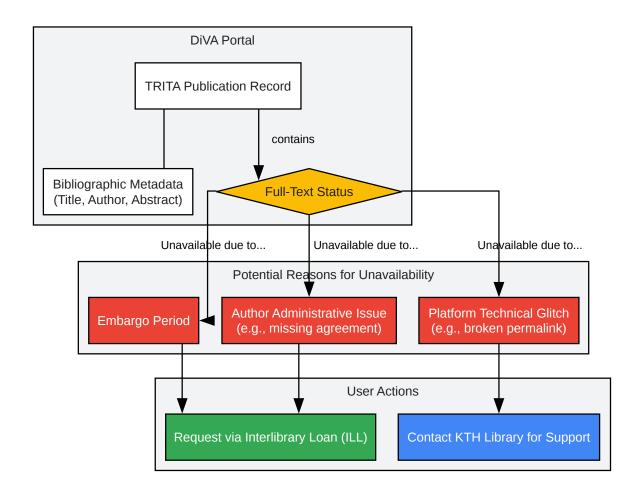




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Caption: Troubleshooting workflow for downloading a TRITA article.





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